

The Ethnobotanical Landscape of (+)-Dalbergiphenol: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (+)-Dalbergiphenol

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Introduction

(+)-Dalbergiphenol, a neoflavonoid with demonstrated biological activity, has been identified in a select number of plant species. This technical guide delves into the ethnobotanical background of these plants, providing a context for the traditional use of natural resources that contain this bioactive compound. While the direct ethnobotanical application of **(+)-Dalbergiphenol** itself is not documented, an examination of the traditional uses of the plants in which it is found, primarily *Dalbergia sissoo*, offers valuable insights for modern drug discovery and development. This document summarizes the available ethnobotanical data, outlines a key signaling pathway influenced by **(+)-Dalbergiphenol**, and provides a general framework for its extraction and isolation.

Ethnobotanical Background of Plants Containing (+)-Dalbergiphenol

(+)-Dalbergiphenol has been notably isolated from the heartwood of *Dalbergia sissoo*. The ethnobotanical information for other reported plant sources, such as *Machilus robusta* and *Dalbergia monetaria*, is less extensive, particularly concerning medicinal applications that could be linked to this specific compound.

Dalbergia sissoo (Indian Rosewood)

Dalbergia sissoo, a member of the Fabaceae family, has a rich history of use in traditional medicine systems, particularly in Ayurveda and Yunani.[1][2][3] The heartwood, in particular, is valued for its therapeutic properties.[3] Traditional applications of various parts of *D. sissoo* are summarized in the table below.

Plant Part	Traditional Medicinal Uses
Heartwood	Used in the treatment of skin diseases (leprosy, boils, eruptions), blood disorders, syphilis, dyspepsia, and as an antipyretic.[2][3][4] Also traditionally used for herpes and vitiligo.[3] The wood is considered to have anthelmintic and cooling properties.[2]
Bark	Employed as an abortifacient, aphrodisiac, expectorant, antihelmintic, and antipyretic.[5] It is also used for blood diseases, leucoderma, and dysentery.[5] In Yunani medicine, it is used for blood and eye disorders, burning sensations, and scabies.[4]
Leaves	A decoction of the leaves is traditionally used for gonorrhea.[5] The leaf juice is prescribed for eye ailments.[5] Extracts are used for sore throats, dysentery, and heart problems.[4]
Seeds	The oil is used to treat skin itching and scabies.[4]
Roots	Traditionally used as an astringent.[1]

The traditional use of *D. sissoo* heartwood for inflammatory skin conditions and fever aligns with the known anti-inflammatory properties of many flavonoids and neoflavonoids. This ethnobotanical context provides a rationale for the scientific investigation of its bioactive constituents, including **(+)-Dalbergiphenol**.

Machilus robusta and Dalbergia monetaria

Ethnobotanical information regarding the medicinal uses of *Machilus robusta* (Lauraceae family) is limited in the available literature. While other *Machilus* species are used in traditional Chinese medicine, specific uses of *M. robusta* are not well-documented.[6] Similarly, *Dalbergia monetaria*, found in Tropical America, is noted for its use as a medicine, but specific traditional applications are not widely reported.[7] The seeds of *D. monetaria* are known to be used in necklaces and belts in Peru.

Biological Activity and Signaling Pathways of (+)-Dalbergiphenol

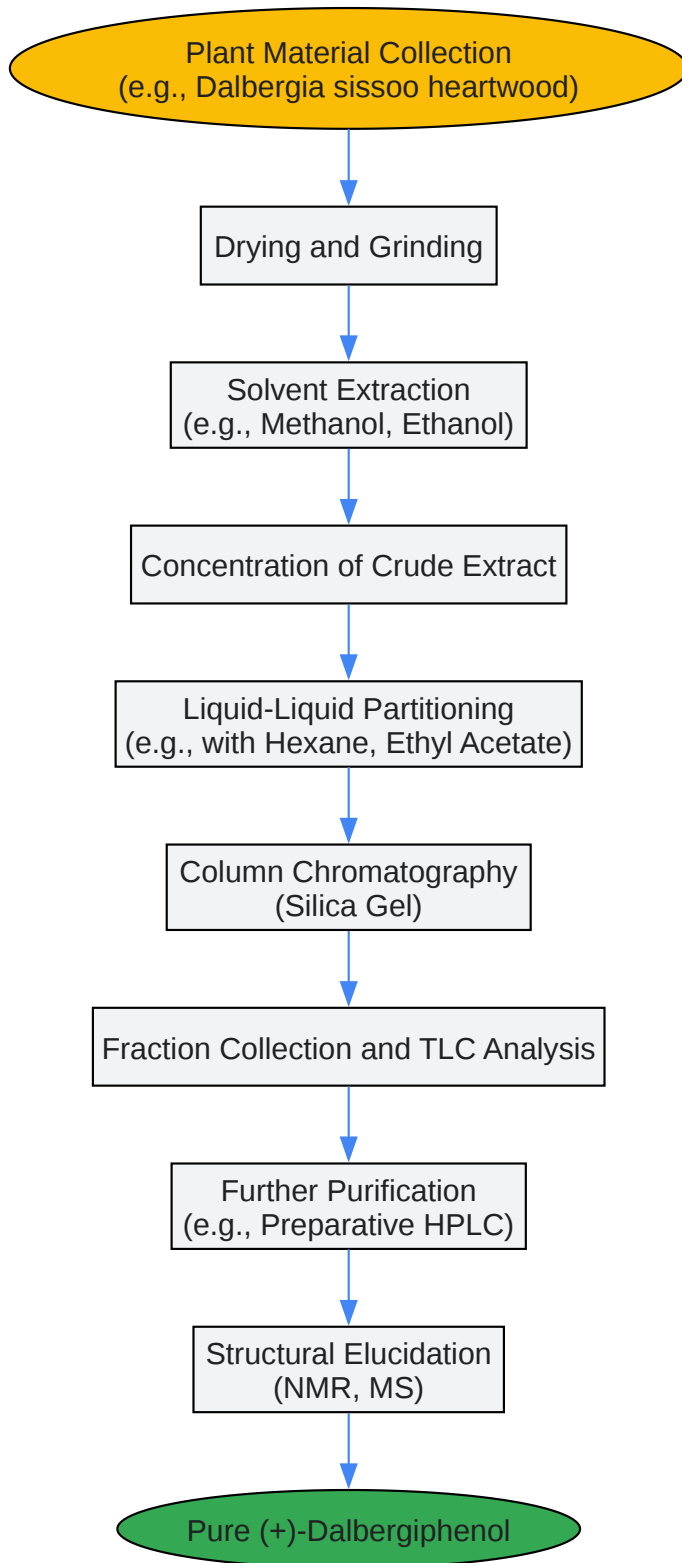
Recent scientific studies have begun to elucidate the molecular mechanisms underlying the biological effects of **(+)-Dalbergiphenol**. A significant area of research has been its impact on bone metabolism, suggesting its potential as a therapeutic agent for osteoporosis.[8]

Osteogenic Signaling Pathway

(+)-Dalbergiphenol has been shown to promote bone formation by influencing osteoblastic and osteoclastic activity.[8] The proposed signaling pathway involves the upregulation of key transcription factors essential for osteoblast differentiation and the downregulation of factors that promote bone resorption.

Diagram of the Proposed Osteogenic Signaling Pathway of **(+)-Dalbergiphenol**

General Workflow for Neoflavonoid Isolation

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- To cite this document: BenchChem. [The Ethnobotanical Landscape of (+)-Dalbergiphenol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1649410#ethnobotanical-background-of-plants-containing-dalbergiphenol]

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